

Commercial availability and suppliers of 3-Fluorodihydro-2H-pyran-4(3H)-one

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Fluorodihydro-2H-pyran-4(3H)-one

Cat. No.: B1359750

[Get Quote](#)

A-Technical-Guide-to-3-Fluorodihydro-2H-pyran-4(3H)-one

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: The Strategic Value of Fluorination in Heterocyclic Chemistry

3-Fluorodihydro-2H-pyran-4(3H)-one is a fluorinated heterocyclic ketone of significant interest in medicinal chemistry and organic synthesis. The introduction of a fluorine atom into the pyranone scaffold dramatically alters its physicochemical properties, offering a powerful tool for modulating metabolic stability, bioavailability, and binding affinity of derivative compounds.

[1] As a versatile building block, this compound serves as a key intermediate in the synthesis of complex fluorinated molecules, which are highly sought after in the development of novel active pharmaceutical ingredients (APIs) and agrochemicals.[1] This guide provides a comprehensive overview of its commercial availability, core properties, and strategic applications.

Physicochemical & Structural Properties

A clear understanding of the fundamental properties of a building block is critical for its effective application in synthesis and research.

Property	Value	Reference
CAS Number	624734-19-6	[2] [3]
Molecular Formula	C ₅ H ₇ FO ₂	[1] [2]
Molecular Weight	118.11 g/mol	[1] [2] [3]
Appearance	Liquid or Solid or Semi-solid	
Boiling Point	156.9 °C at 760 mmHg	[1] [2]
Density	1.15 g/cm ³	[2]
SMILES	<chem>C1COCC(C1=O)F</chem>	[2]
InChI Key	QORMSHMHGGKSSD- UHFFFAOYSA-N	[2]

Commercial Availability and Supplier Landscape

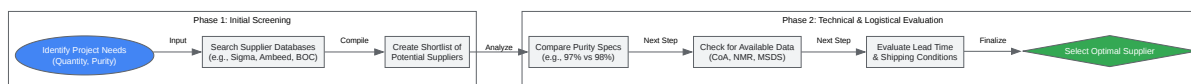
3-Fluorodihydro-2H-pyran-4(3H)-one is accessible through various specialty chemical suppliers, catering primarily to the research and development sector. Availability typically ranges from milligram to gram quantities. When selecting a supplier, researchers should consider not only price but also purity, availability of analytical data (like CoA), and lead times.

Supplier	Product Example	Purity	Notes
Sigma-Aldrich (Merck)	AldrichCPR SYX00096	Not specified	Product intended for early discovery research; buyer is responsible for confirming identity and purity.
Ambeed, Inc.	AMBH9884C2AA	97%	Available in various quantities.
BOC Sciences	624734-19-6	97%	Marketed as a useful research chemical.[2]
Parchem	624734-19-6	-	Specialty chemical supplier.[4]
MySkinRecipes	Reagent #117701	98%	Available in 100mg, 250mg, and 1g sizes. [1]

Note:Pricing and availability are subject to change. It is recommended to contact suppliers directly for the most current information.

Supplier Selection Workflow

Choosing the right supplier is a critical step that can impact experimental outcomes and project timelines. The following workflow provides a logical process for supplier evaluation.



[Click to download full resolution via product page](#)

Caption: A logical workflow for selecting a chemical supplier.

Synthetic Pathways: A Conceptual Overview

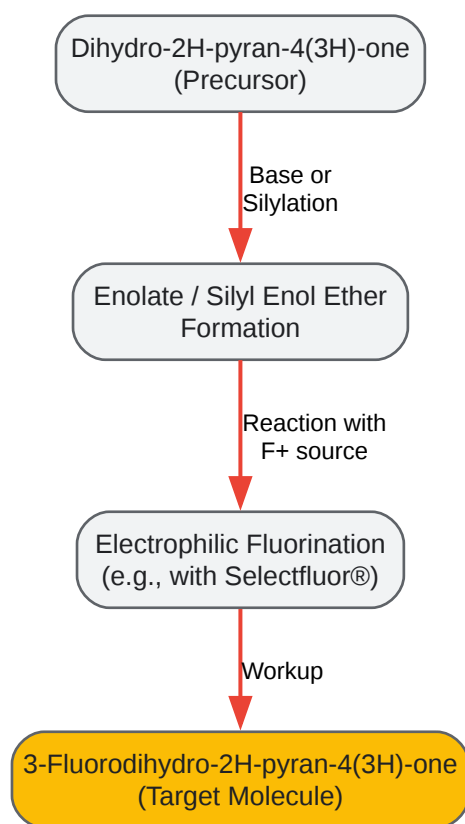
While specific, detailed synthetic procedures for **3-Fluorodihydro-2H-pyran-4(3H)-one** are not extensively published in readily available literature, its structure suggests logical synthetic disconnections based on established organic chemistry principles. A plausible approach involves the fluorination of a pyranone precursor.

A common strategy for synthesizing related pyranones, such as the non-fluorinated analog Dihydro-2H-pyran-3(4H)-one, starts from readily available materials like α -ketoglutaric acid.^[5]^[6]^[7] The synthesis typically involves a multi-step process including ketalization, reduction, cyclization, and deprotection.^[5]

The introduction of the fluorine atom at the C3 position would likely involve either:

- **Electrophilic Fluorination:** Using an electrophilic fluorine source (e.g., Selectfluor®) on a suitable enolate or enol ether precursor of the pyranone ring.
- **Nucleophilic Fluorination:** Displacing a leaving group at the C3 position with a nucleophilic fluoride source (e.g., KF, TBAF).

The diagram below illustrates a conceptual synthetic pathway, highlighting a potential fluorination step on a pyranone precursor.



[Click to download full resolution via product page](#)

Caption: Conceptual pathway for synthesis via electrophilic fluorination.

Applications in Research and Drug Discovery

The true value of **3-Fluorodihydro-2H-pyran-4(3H)-one** lies in its role as a fluorinated building block.^{[1][3]} The incorporation of fluorine is a well-established strategy in medicinal chemistry to enhance key drug-like properties:

- **Metabolic Stability:** The carbon-fluorine bond is exceptionally strong, which can block sites of metabolic oxidation, thereby increasing the half-life of a drug molecule.^[1]
- **Bioavailability:** Fluorine substitution can increase lipophilicity, which may improve a molecule's ability to cross cell membranes.^[1]
- **Binding Affinity:** The high electronegativity of fluorine can lead to favorable electrostatic interactions with protein targets, potentially increasing binding affinity and potency.

This building block is primarily used as an intermediate for creating more complex molecules for screening in drug discovery programs, particularly those targeting neurological disorders or oncology.[1][8]

Handling and Safety

Proper handling and storage are paramount to ensure the stability of the compound and the safety of laboratory personnel.

- **Storage:** The compound should be stored in a freezer under -20°C, sealed in a dry environment. Some suppliers recommend storage at 2-8°C.[1] Always refer to the supplier-specific recommendation.
- **Safety:** **3-Fluorodihydro-2H-pyran-4(3H)-one** is classified with GHS07 pictograms, indicating it can be a skin, eye, and respiratory irritant. Hazard statements include H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Fluorodihydro-2H-pyran-4(3H)-one [myskinrecipes.com]
- 2. bocsci.com [bocsci.com]
- 3. 3-Fluorodihydro-2H-pyran-4(3H)-one AldrichCPR 624734-19-6 [sigmaaldrich.com]
- 4. parchem.com [parchem.com]
- 5. benchchem.com [benchchem.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]

- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Commercial availability and suppliers of 3-Fluorodihydro-2H-pyran-4(3H)-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359750#commercial-availability-and-suppliers-of-3-fluorodihydro-2h-pyran-4-3h-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com